

# 6-Aminoazepan-2-one hydrochloride CAS number

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## Compound of Interest

Compound Name: 6-Aminoazepan-2-one  
hydrochloride

Cat. No.: B596014

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An In-depth Technical Guide to **6-Aminoazepan-2-one Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **6-Aminoazepan-2-one hydrochloride** (CAS No: 1292369-18-6), a versatile heterocyclic building block. This document delves into its chemical identity, physicochemical properties, synthesis, and key applications in the pharmaceutical and polymer industries. With a focus on scientific integrity, this guide offers practical insights and detailed protocols to support researchers and developers in leveraging this compound for novel molecular design and material science.

## Introduction and Chemical Identity

**6-Aminoazepan-2-one hydrochloride** is the hydrochloride salt of a cyclic lactam, 6-amino- $\epsilon$ -caprolactam. Its structure, featuring both an amine and a lactam functional group, makes it a valuable intermediate for a variety of chemical transformations. The hydrochloride salt form enhances its stability and solubility in aqueous media, facilitating its use in a range of reaction conditions.<sup>[1]</sup>

It is crucial to distinguish this compound from its isomers, such as (S)-3-Amino-2-azepanone hydrochloride (also known as L-Lysine lactam hydrochloride, CAS: 26081-07-2), as the position

of the amino group on the azepane ring significantly influences its reactivity and biological activity.[2][3] This guide focuses exclusively on the 6-amino isomer.

## Physicochemical Properties

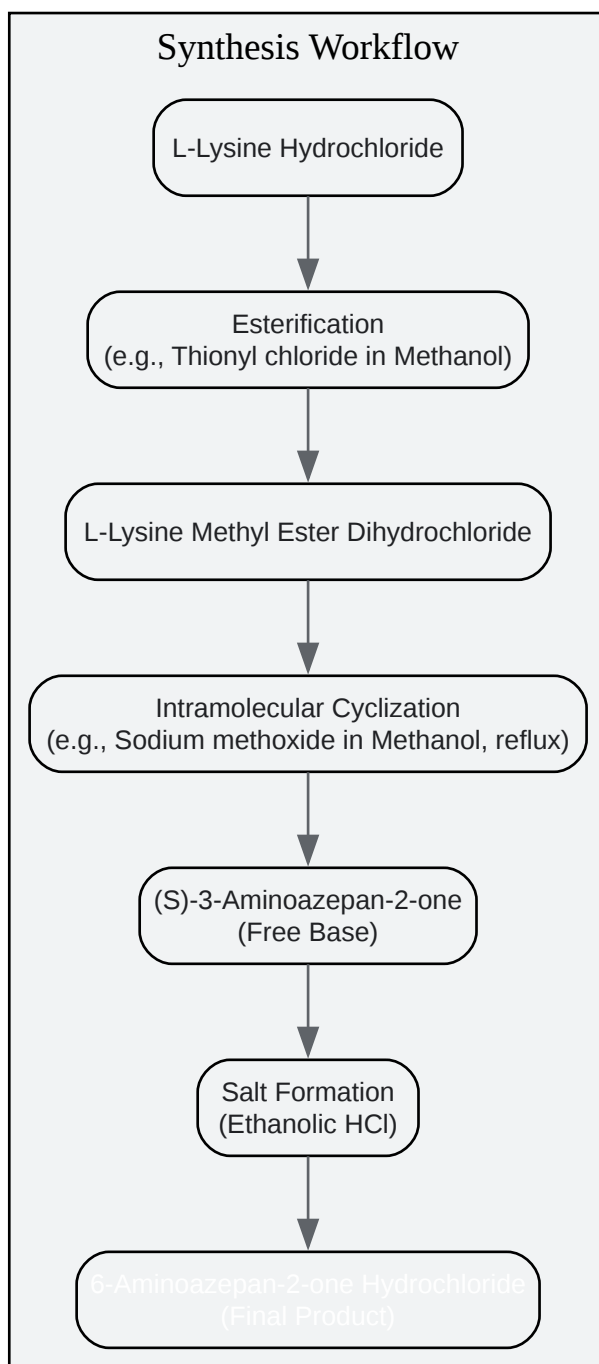
A summary of the key physicochemical properties of **6-Aminoazepan-2-one hydrochloride** is presented in the table below. These properties are essential for designing experimental protocols, including dissolution, reaction setup, and purification.

Property	Value	Source(s)
CAS Number	1292369-18-6	[4][5]
Molecular Formula	C <sub>6</sub> H <sub>13</sub> ClN <sub>2</sub> O	[1][4]
Molecular Weight	164.63 g/mol	[1][4][6]
Appearance	White crystalline solid	[1]
Synonyms	6-Amino-azepan-2-one HCl, Caprolactam hydrochloride	[1][4]
Storage Conditions	Store at 2-8°C under an inert atmosphere (e.g., Nitrogen or Argon)	[1]

## Synthesis Pathway Overview

The synthesis of **6-Aminoazepan-2-one hydrochloride** typically involves the cyclization of a lysine derivative. A plausible and established method involves the intramolecular cyclization of L-lysine methyl ester dihydrochloride.[7] This process is generally followed by the formation of the hydrochloride salt.

Below is a generalized workflow for the synthesis.



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Caption: Generalized workflow for the synthesis of **6-Aminoazepan-2-one hydrochloride**.

## Detailed Synthetic Protocol

The following protocol is a representative procedure for the synthesis of the isomeric (S)-3-aminoazepin-2-one hydrochloride from L-lysine hydrochloride, which can be adapted for the synthesis of **6-Aminoazepan-2-one hydrochloride**.<sup>[7]</sup>

#### Step 1: Esterification of L-Lysine Hydrochloride

- Dissolve L-lysine hydrochloride (100.0 g, 547 mmol) in methanol (1200 mL) in a round-bottom flask equipped with a magnetic stirrer.
- Cool the solution to 0°C in an ice bath under an argon atmosphere.
- Slowly add thionyl chloride (80 mL, 1.10 mol) dropwise over 20 minutes, maintaining the temperature at 0°C.
- After the addition is complete, allow the reaction mixture to stir at room temperature for 1 hour, then reflux overnight.
- Remove the solvent under vacuum. Recrystallize the crude product from methanol to yield L-lysine methyl ester dihydrochloride.<sup>[7]</sup>

#### Step 2: Intramolecular Cyclization and Salt Formation

- Dissolve L-lysine methyl ester dihydrochloride (60.0 g, 257 mmol) in methanol (1200 mL) under an argon atmosphere.
- Add sodium methoxide (48.0 g, 889 mmol) and reflux the reaction mixture for 4 hours.
- After the reaction is complete, hydrolyze by adding ammonium chloride (20.0 g).
- Filter the reaction mixture and remove the solvent under vacuum.
- Dissolve the residue in ethanol (100 mL) and add ethanol saturated with hydrogen chloride (20 mL) to precipitate the crude product.
- Recrystallize the crude product from methanol to obtain the final (S)-3-aminoazepin-2-one hydrochloride.<sup>[7]</sup>

## Analytical Characterization

The structural confirmation of **6-Aminoazepan-2-one hydrochloride** relies on standard spectroscopic techniques. Researchers should expect to see characteristic signals in NMR, IR, and mass spectrometry that correspond to the key functional groups of the molecule.

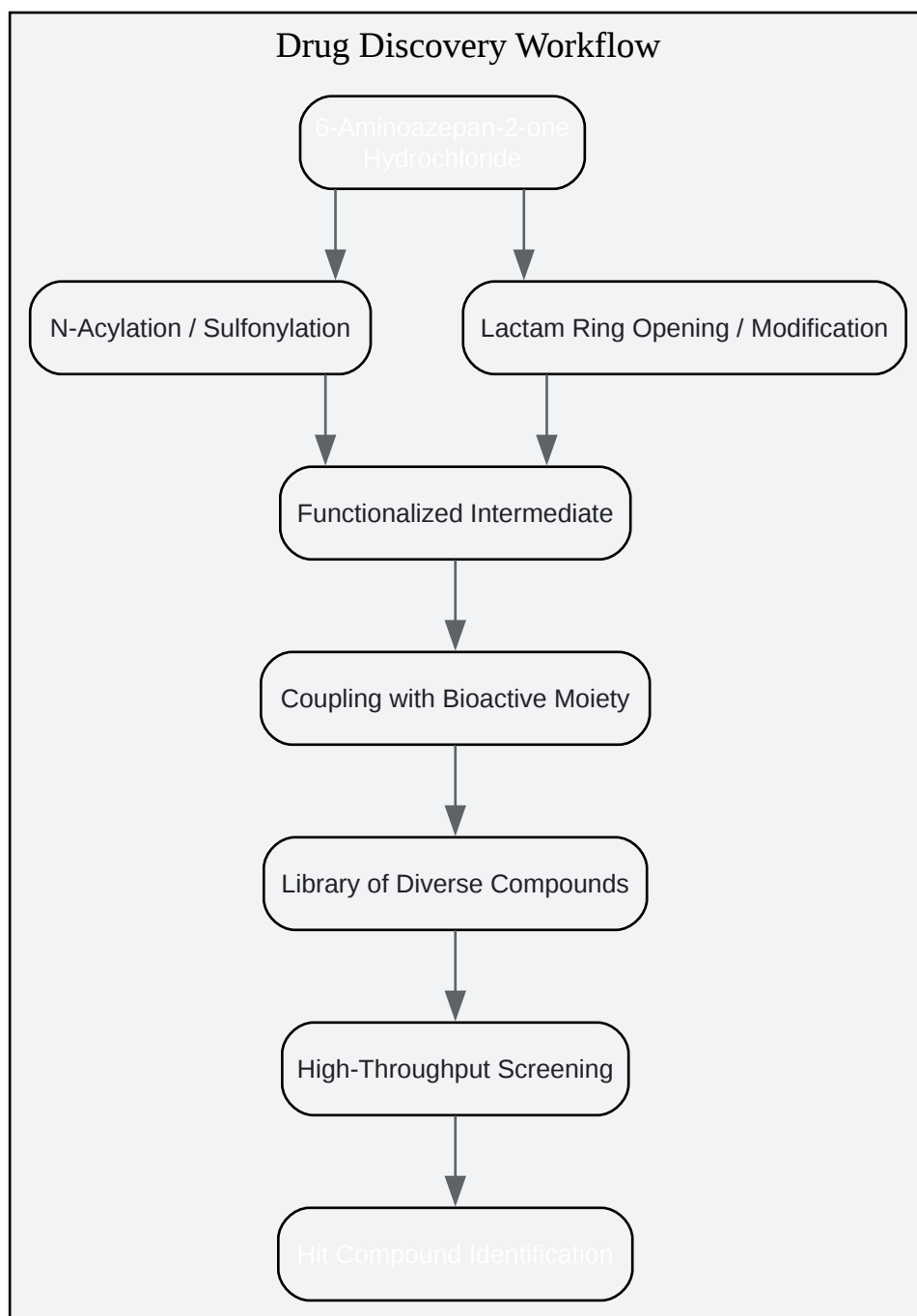
- <sup>1</sup>H NMR: The proton NMR spectrum will show distinct peaks for the protons on the azepane ring and the amine group. The chemical shifts and splitting patterns will be indicative of their relative positions.
- <sup>13</sup>C NMR: The carbon NMR will display six unique signals corresponding to the six carbon atoms in the azepane ring. The carbonyl carbon of the lactam will appear significantly downfield.
- IR Spectroscopy: The infrared spectrum will exhibit characteristic absorption bands for the N-H stretching of the amine and amide, the C=O stretching of the lactam, and C-N stretching. A broad peak in the 2500-3000 cm<sup>-1</sup> region is often indicative of an amine salt.
- Mass Spectrometry: The mass spectrum will show a molecular ion peak corresponding to the mass of the protonated molecule [M+H]<sup>+</sup>.

## Applications in Research and Development

**6-Aminoazepan-2-one hydrochloride** is a valuable building block in several areas of chemical and pharmaceutical research.<sup>[1]</sup>

## Pharmaceutical Synthesis

The primary application of this compound is as a scaffold in the synthesis of more complex, biologically active molecules.<sup>[1]</sup> Its bifunctional nature allows for selective modification at either the amino group or the lactam ring, enabling the construction of diverse chemical libraries for drug discovery. For instance, it has been used in the synthesis of lysine sulfonamide HIV protease inhibitors and bengamide derivatives with anticancer activity.<sup>[2][8][9]</sup>



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Caption: Application of **6-Aminoazepan-2-one hydrochloride** in a drug discovery workflow.

## Polymer Chemistry

In the field of material science, this compound serves as a monomer for the synthesis of specialty polyamides.[1] The presence of the amino group allows for its incorporation into polymer chains, potentially imparting unique properties such as improved hydrophilicity, dye-binding capacity, or biocompatibility. It is a key component in the production of caprolactam, which is the monomer for nylon 6.[1]

## Safety and Handling

As a laboratory chemical, **6-Aminoazepan-2-one hydrochloride** should be handled with appropriate safety precautions.

- **Hazard Identification:** It is classified as harmful if swallowed, causes skin irritation, and causes serious eye irritation. It may also cause respiratory irritation.[6]
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, gloves, and a lab coat.[10]
- **Handling:** Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust. Avoid contact with skin and eyes.[10]
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.[1][10]

## Conclusion

**6-Aminoazepan-2-one hydrochloride** is a foundational chemical building block with significant potential in both pharmaceutical and materials science. Its well-defined structure and versatile reactivity offer a reliable starting point for the synthesis of a wide array of complex molecules. This guide provides the essential technical information for researchers to confidently and safely utilize this compound in their research and development endeavors.

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Address: 3281 E Guasti Rd

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